

Application Notes and Protocols for BMS-457

Stock Solution

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: BMS-457
Cat. No.: B10827071

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Introduction

BMS-457 is a potent and selective antagonist of the C-C chemokine receptor type 1 (CCR1).[1][2] CCR1 is a G protein-coupled receptor that plays a crucial role in mediating the recruitment of immune cells to sites of inflammation.[3][4][5] As a CCR1 antagonist, **BMS-457** is a valuable tool for studying inflammatory processes and for the development of novel therapeutics targeting inflammation-related diseases. Accurate and reproducible experimental results rely on the correct preparation and storage of **BMS-457** stock solutions. These application notes provide detailed protocols and data for the effective use of **BMS-457** in a research setting.

Data Presentation

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₂₄ H ₃₅ ClN ₂ O ₄
Molecular Weight	451.004 g/mol [1]
Appearance	Solid[1]
CAS Number	946594-19-0[2]

Solubility and Storage

Parameter	Recommendation
Recommended Solvent	Dimethyl sulfoxide (DMSO)[1][6]
Solubility in DMSO	10 mM[1]
Storage of Solid Compound	-20°C for up to 12 months, 4°C for up to 6 months[1]
Storage of Stock Solution (in DMSO)	Aliquot and store at -80°C for up to 6 months or -20°C for up to 6 months. Avoid repeated freeze-thaw cycles.[1][7]

Experimental Protocols

Protocol for Preparation of a 10 mM BMS-457 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **BMS-457**, a commonly used concentration for in vitro experiments.

Materials:

- **BMS-457** solid powder
- Anhydrous, cell culture-grade Dimethyl sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials

- Calibrated analytical balance
- Vortex mixer
- Calibrated micropipettes and sterile tips

Procedure:

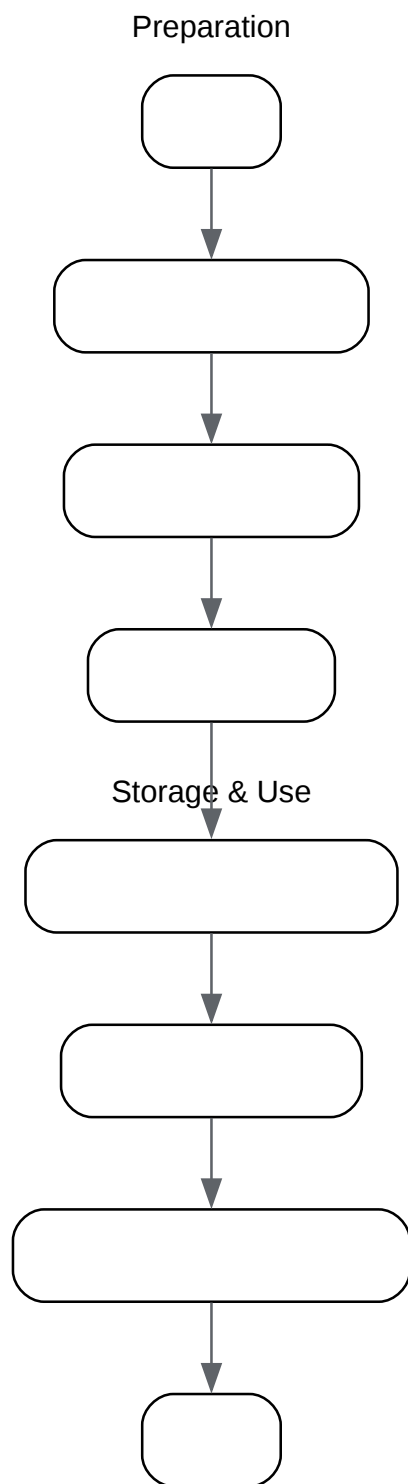
- **Equilibrate:** Allow the vial containing the solid **BMS-457** to come to room temperature before opening to prevent moisture condensation.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **BMS-457** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.51 mg of **BMS-457** (Molecular Weight = 451.004 g/mol).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the tube containing the **BMS-457** powder. For a 10 mM stock solution, if you weighed 4.51 mg, add 1 mL of DMSO.
- **Mixing:** Tightly cap the tube and vortex the solution until the **BMS-457** is completely dissolved. Gentle warming in a 37°C water bath for a few minutes can aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can lead to degradation of the compound, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. The volume of the aliquots should be based on your typical experimental needs.
- **Storage:** Store the aliquots at -80°C or -20°C.
- **Documentation:** Clearly label each aliquot with the compound name (**BMS-457**), concentration (10 mM), solvent (DMSO), and the date of preparation.

Note on Working Solutions: For cell-based assays, the DMSO stock solution should be further diluted in the appropriate cell culture medium to the final working concentration. It is crucial to ensure that the final concentration of DMSO in the culture medium is low (typically less than 0.5%) to avoid solvent-induced cytotoxicity. A vehicle control (culture medium with the same final concentration of DMSO) should always be included in experiments.[8]

Visualizations

Experimental Workflow: Preparation of BMS-457 Stock Solution

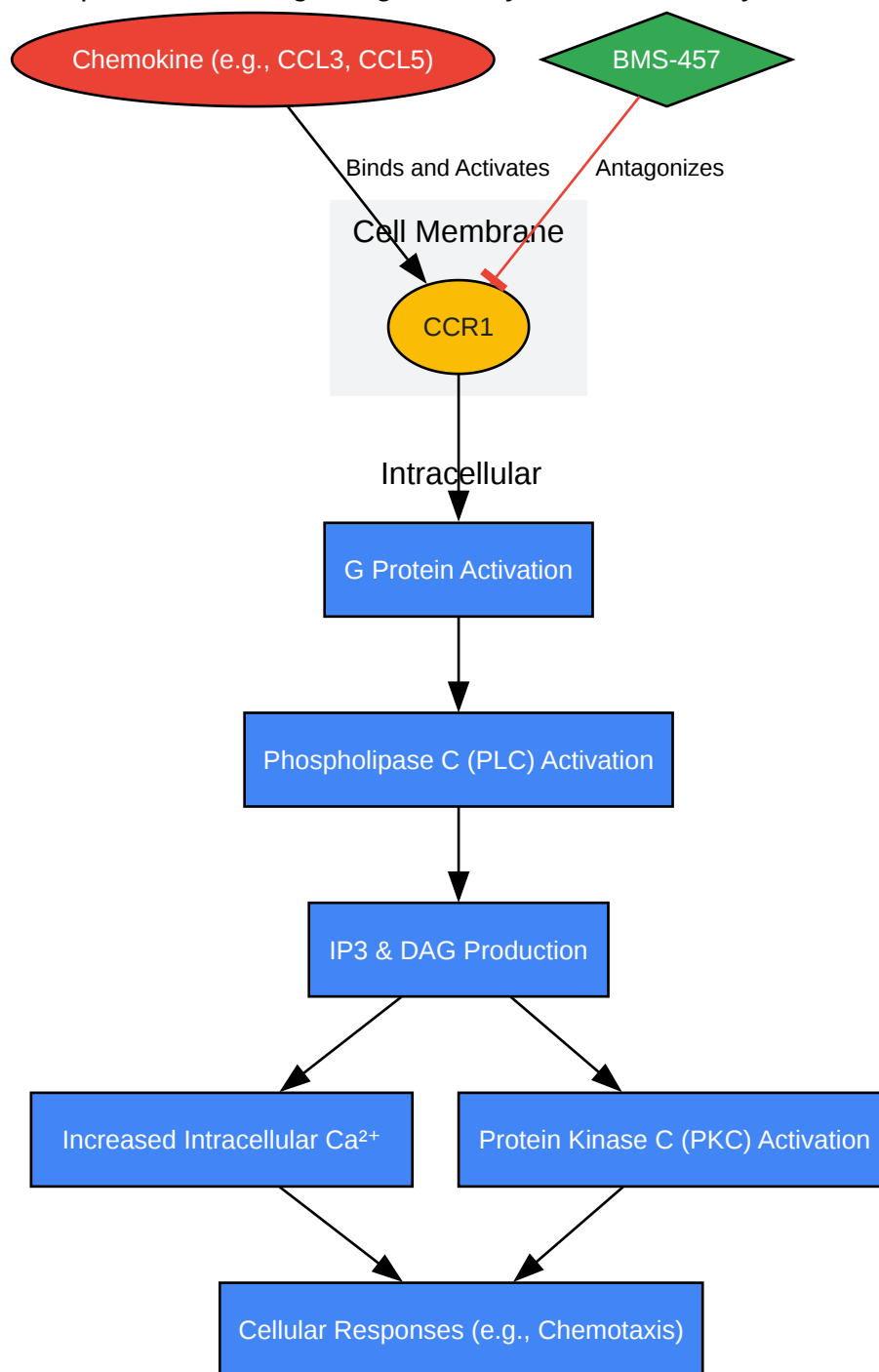
Workflow for BMS-457 Stock Solution Preparation

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Caption: Workflow for preparing and storing **BMS-457** stock solutions.

Signaling Pathway: Inhibition of CCR1 by BMS-457

Simplified CCR1 Signaling Pathway and Inhibition by BMS-457



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Caption: **BMS-457** inhibits chemokine-induced CCR1 signaling.

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